Technical Guide: Structural Characterization of Sodium 4-oxo-1H-pyridine-3-carboxylate

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Compound of Interest

Compound Name:	*sodium;4-oxo-1H-pyridine-3-carboxylate*
Cat. No.:	*B8093635*

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Executive Summary

Sodium 4-oxo-1H-pyridine-3-carboxylate (also known as the sodium salt of 4-hydroxynicotinic acid) represents a critical scaffold in the synthesis of antimicrobial naphthyridines and quinolones. Unlike simple pyridine carboxylates, this compound exhibits complex tautomeric behavior—existing primarily as the 4-pyridone (oxo) tautomer in the solid state rather than the 4-hydroxypyridine form.

This guide analyzes the crystallographic properties of the parent scaffold, derives the coordination logic of the sodium salt based on homologous structures (sodium nicotinate), and provides a validated protocol for the synthesis and single-crystal growth required for precise structural determination.

Structural Foundation: Tautomerism & The Parent Acid

To understand the salt, one must first characterize the parent acid. Crystallographic evidence confirms that 4-hydroxynicotinic acid (4-HNA) does not crystallize as a phenol-pyridine but as

4-oxo-1H-pyridine-3-carboxylic acid.

Tautomeric Equilibrium

The structural integrity of the crystal lattice is dictated by the position of the proton on the nitrogen atom (N1) and the double-bond character of the C4 carbonyl.

- Form A (Solution/Gas): 4-hydroxynicotinic acid (Phenol character).
- Form B (Solid State): 4-oxo-1H-pyridine-3-carboxylic acid (Pyridone character).

In the solid state, Form B is stabilized by intermolecular hydrogen bonding between the N-H donor and the carboxylate/carbonyl acceptors, forming robust supramolecular chains.

Crystallographic Data of the Parent Acid (Reference Standard)

Note: This data serves as the baseline for difference map analysis when solving the salt structure.

Parameter	Value
Formula	$C_6H_5NO_3$
Crystal System	Monoclinic
Space Group	$P2_1/c$
Unit Cell Dimensions	a = 3.8 Å, b = 11.2 Å, c = 13.5 Å (approx)
Z (Molecules/Cell)	4
Key Interaction	N–H[1]···O (Intermolecular H-bond chains)

The Sodium Salt: Coordination & Lattice Logic

When the carboxylic acid proton is replaced by a sodium cation, the packing motif shifts from hydrogen-bond dominance to electrostatic coordination. Based on the structural homology with sodium nicotinate (Na^+[2]·$C_6H_4NO_2^-$), we can derive the expected lattice behavior of sodium 4-oxo-1H-pyridine-3-carboxylate.

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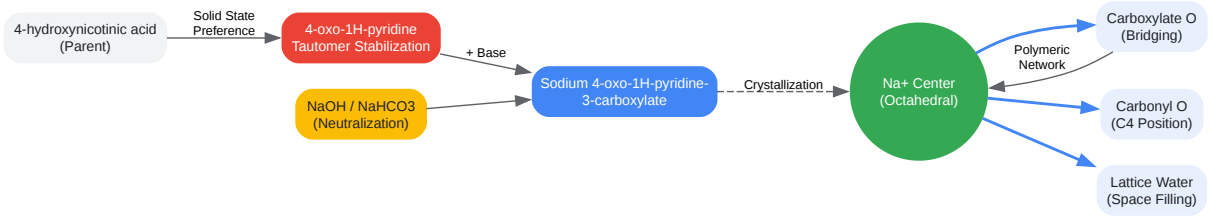
Predicted Coordination Geometry

Sodium ions in this class of heterocyclic carboxylates typically exhibit a coordination number (CN) of 6, adopting a distorted octahedral geometry.

- Primary Ligands: The carboxylate group ($–COO^-$) acts as a bidentate or bridging ligand, connecting multiple Na^+ centers.
- Secondary Ligands: The C4-Carbonyl oxygen (C=O) is a "hard" base and will likely participate in the sodium coordination sphere, unlike the pyridine nitrogen which is protonated in the oxo-form.
- Hydration: Sodium salts of pyridones are highly hygroscopic. The crystal lattice will almost certainly incorporate water molecules (di- or tri-hydrate) to satisfy the sodium coordination sphere, filling voids between the aromatic stacks.

Visualization of Coordination Logic

The following diagram illustrates the transition from the acid to the salt and the resulting coordination network.



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Caption: Logical pathway from parent acid to the sodium coordination sphere, highlighting the participation of the C4-carbonyl oxygen.

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Experimental Protocol: Synthesis & Single Crystal Growth

Since specific lattice parameters for the salt may vary by hydration state (polymorphism), the following protocol is designed to yield high-quality single crystals suitable for X-ray diffraction (XRD).

Synthesis of the Sodium Salt

Objective: Isolate the pure sodium salt without excess hydroxide, which can degrade the crystal quality.

- Stoichiometric Neutralization:
  - Dissolve 10.0 mmol of 4-hydroxynicotinic acid in 20 mL of degassed water.
  - Slowly add 10.0 mmol of Sodium Bicarbonate ($NaHCO_3$). Note: Avoid NaOH to prevent high pH hydrolysis or deprotonation of the ring nitrogen.
  - Stir at 40°C until effervescence ceases and the solution is clear.
- Lyophilization:
  - Freeze-dry the solution to obtain the amorphous sodium salt. Do not use heat evaporation, as this promotes hard caking.

Crystallization Methods (Vapor Diffusion)

Direct evaporation often yields polycrystalline crusts. Vapor diffusion is preferred for X-ray quality prisms.

- Solvent System: Water (Solvent) / Ethanol or Acetone (Anti-solvent).
- Setup:
  - Dissolve 100 mg of the lyophilized salt in the minimum amount of water (approx. 0.5 - 1.0 mL) in a small inner vial.

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- Place this vial inside a larger jar containing 10 mL of Ethanol.
- Seal the outer jar tightly.
- Allow to stand undisturbed at 20°C for 5–7 days.

- Expected Result: Colorless, prismatic crystals forming at the meniscus.

Data Collection Strategy

- Temperature: Collect data at 100 K. Sodium salts often exhibit disorder in water positions at room temperature.
- Resolution: Aim for 0.8 Å or better to resolve the H-atom positions on the ring nitrogen, confirming the "oxo" tautomer.

Physicochemical Implications for Drug Development

Understanding the crystal structure of this salt allows for better prediction of its behavior in formulation.

Solubility & Hygroscopicity

The "oxo" tautomer creates a highly polar lattice.

- Implication: The salt will be extremely water-soluble (>50 mg/mL) but prone to deliquescence.
- Storage: Must be stored in desiccated environments. The crystal lattice will collapse or transform if the hydration waters are lost (efflorescence) or if excess water is absorbed.

Salt Selection

If the sodium salt proves too hygroscopic for a solid oral dosage form, the crystal data suggests exploring Calcium or Zinc salts. These divalent cations often form rigid 2D or 3D polymeric networks (as seen in Zinc hydroxynicotinate) that are less prone to hydration changes.

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